

Undecanenitrile: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: Undecanenitrile

Cat. No.: B1346573

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Abstract

Undecanenitrile, a long-chain aliphatic nitrile, serves as a valuable and versatile starting material in organic synthesis. Its linear ten-carbon chain attached to a reactive nitrile functional group allows for its conversion into a variety of important chemical intermediates, including primary amines, ketones, carboxylic acids, and tetrazoles. These derivatives are key components in the synthesis of pharmaceuticals, agrochemicals, surfactants, and other specialty chemicals. This application note provides detailed protocols for several key transformations of **undecanenitrile**, highlighting its utility for researchers, scientists, and professionals in drug development and chemical manufacturing.

Introduction

The nitrile functional group is a cornerstone of organic synthesis due to its diverse reactivity. It can be readily transformed into other functional groups, making nitriles like **undecanenitrile** attractive starting points for the synthesis of more complex molecules.^[1] The long alkyl chain of **undecanenitrile** also imparts lipophilic character to its derivatives, a property often sought in the development of bioactive molecules and specialty materials.^[2] This document outlines standardized procedures for the conversion of **undecanenitrile** into four key classes of compounds: 1-undecylamine, 2-dodecanone, undecanoic acid, and 5-decyl-1H-tetrazole.

Physicochemical Properties of Undecanenitrile

A clear, colorless to pale yellow liquid, **undecanenitrile** is soluble in most organic solvents but has limited solubility in water.[2] Its physical and chemical properties are summarized in the table below.

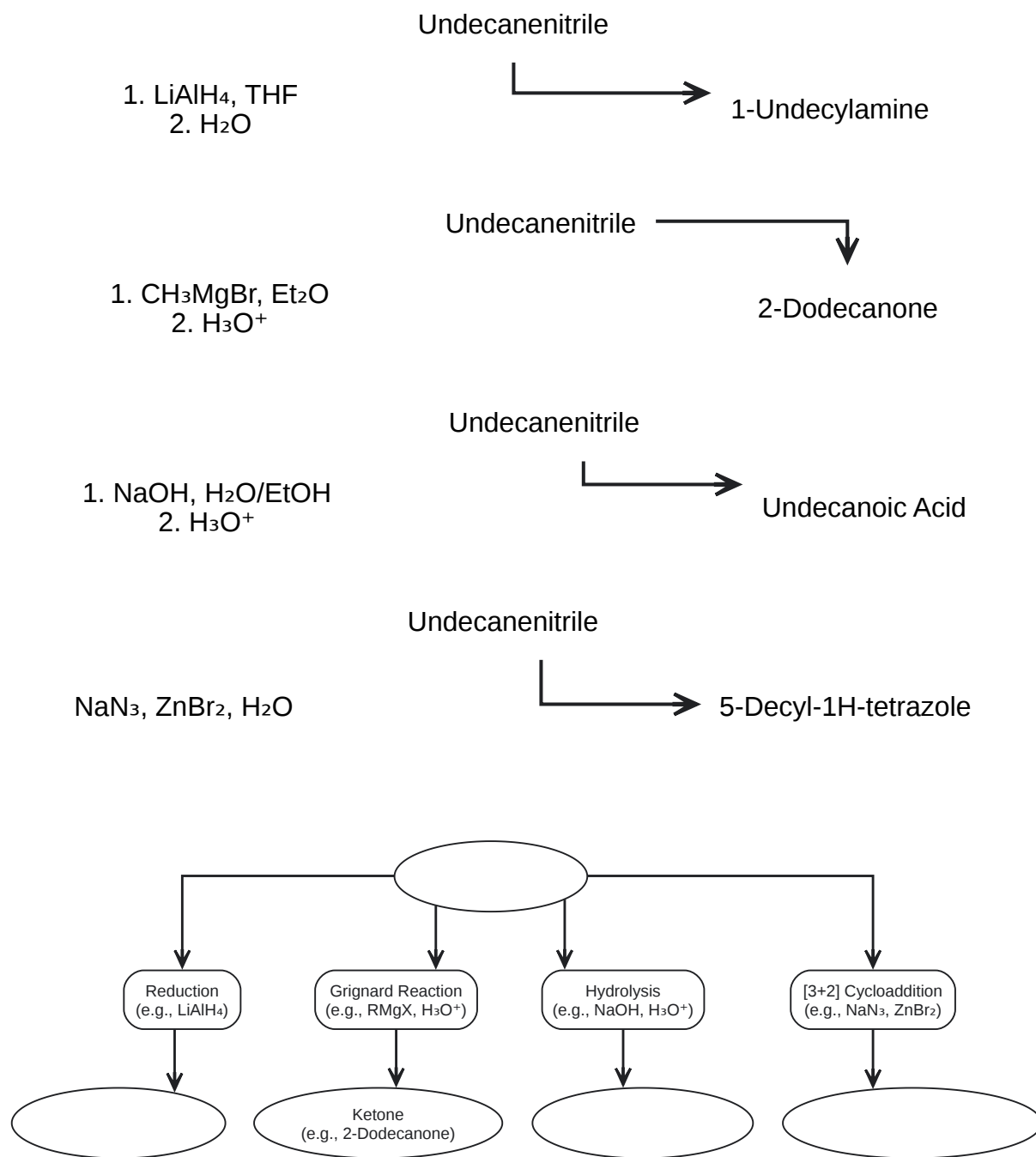
Property	Value	Reference
CAS Number	2244-07-7	[3]
Molecular Formula	C ₁₁ H ₂₁ N	[4]
Molecular Weight	167.30 g/mol	
Boiling Point	252-254 °C at 760 mmHg	
Density	0.8210 g/cm ³	
Appearance	Colorless to pale yellow liquid	
Solubility	Soluble in organic solvents, limited solubility in water	

Application Notes and Protocols

Reduction of Undecanenitrile to 1-Undecylamine

The reduction of nitriles is a fundamental transformation that provides access to primary amines. 1-Undecylamine, the product of **undecanenitrile** reduction, is a useful intermediate in the synthesis of surfactants, corrosion inhibitors, and as a precursor for more complex amines. Lithium aluminum hydride (LiAlH₄) is a powerful reducing agent capable of efficiently converting nitriles to primary amines.

Reaction Scheme:



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